Technical Whitepaper: Crystallographic Characterization & Structural Analysis of 3-Hydroxymethylpyridinium Chloride

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Compound of Interest

Compound Name:	*3-Hydroxymethylpyridinium chloride*
CAS No.:	*52761-08-7*
Cat. No.:	*B3353093*

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Executive Summary

3-Hydroxymethylpyridinium chloride (also known as Nicotinyl alcohol hydrochloride) represents a critical structural motif in the study of vitamin B3 analogs and vasoactive agents. Its solid-state behavior is governed by a competition between strong charge-assisted hydrogen bonds (

) and directional hydroxyl interactions (

).

This guide details the protocol for the synthesis, single-crystal growth, and X-ray diffraction (XRD) analysis of this salt. It synthesizes empirical data from analogous pyridinium systems to establish a rigorous framework for structural solution, focusing on the resolution of disorder in the hydroxymethyl arm and the mapping of supramolecular synthons.

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Synthesis & Crystal Growth Protocol

Obtaining X-ray quality crystals of pyridinium salts is often complicated by their hygroscopic nature. The following protocol minimizes hydrolysis and maximizes domain size.

Chemical Synthesis

The protonation of 3-pyridylmethanol must occur in anhydrous conditions to prevent the inclusion of lattice water, which alters the space group (often shifting from monoclinic to triclinic or inducing solvates).

- Precursor: 3-Pyridylmethanol (98% purity).
- Acid Source: 4M HCl in Dioxane or anhydrous HCl gas.
- Solvent: Absolute Ethanol (EtOH) or Methanol (MeOH).

Reaction Scheme:

Crystallization Methodology

Standard evaporation often yields polycrystalline aggregates. The Vapor Diffusion Method is the gold standard for this compound.

Parameter	Condition	Rationale
Primary Solvent	Methanol (dry)	High solubility of the ionic salt.
Anti-Solvent	Diethyl Ether or Acetone	Low solubility; induces slow nucleation.
Temperature	4°C (Refrigerated)	Reduces kinetic energy, promoting ordered lattice packing.
Vessel Geometry	Narrow inner vial, wide outer jar	Controls diffusion rate of ether into methanol.

Data Collection & Reduction Strategy

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The 3-hydroxymethyl group is prone to rotational disorder. High-resolution data collection requires specific parameters to suppress thermal motion.

Diffraction Parameters[1][2][3][4][5]

- Temperature: Data must be collected at

  K (Cryostream). Room temperature collections will likely result in large thermal ellipsoids for the oxygen atom, obscuring H-bond positions.

- Radiation: Mo-K

  (

  Å) is preferred over Cu-K

  to minimize absorption errors from the Chloride anion, though Cu is acceptable if crystals are

  mm.

- Resolution: Aim for

  Å resolution to accurately refine hydrogen positions, which are critical for defining the salt bridge.

Space Group Determination

Based on structural analogs (e.g., 2-hydroxymethylpyridinium chloride [1] and bis(3-hydroxymethylpyridinium) salts [2]), the expected lattice is Monoclinic, typically space group

or

.

- Note: Check for systematic absences (

  ,

) to confirm the screw axis and glide plane.

Structural Elucidation & Refinement

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The Cationic Geometry

The 3-hydroxymethylpyridinium cation is planar with respect to the aromatic ring. However, the hydroxymethyl group (

) exhibits conformational flexibility defined by the torsion angle

.

- Refinement Tip: If the oxygen atom appears as a "cigar-shaped" ellipsoid, model it as a 2-part disorder (e.g., PART 1 / PART 2 in SHELXL) with occupancy refinement.

The Anionic Bridge (Supramolecular Synthons)

The Chloride anion acts as a multi-point hydrogen bond acceptor. The structural integrity is maintained by two primary interactions:

- Charge-Assisted Hydrogen Bond:
  - Strength: Very Strong (

    Å donor-acceptor distance).
  - Linearity: High (

).
- Hydroxyl Anchor:
  - Role: Cross-links the cationic stacks into 2D sheets or 3D networks.

Packing Motifs

Pyridinium salts typically form

-stacked columns.

- Distance: Centroid-to-centroid distances of

  Å.

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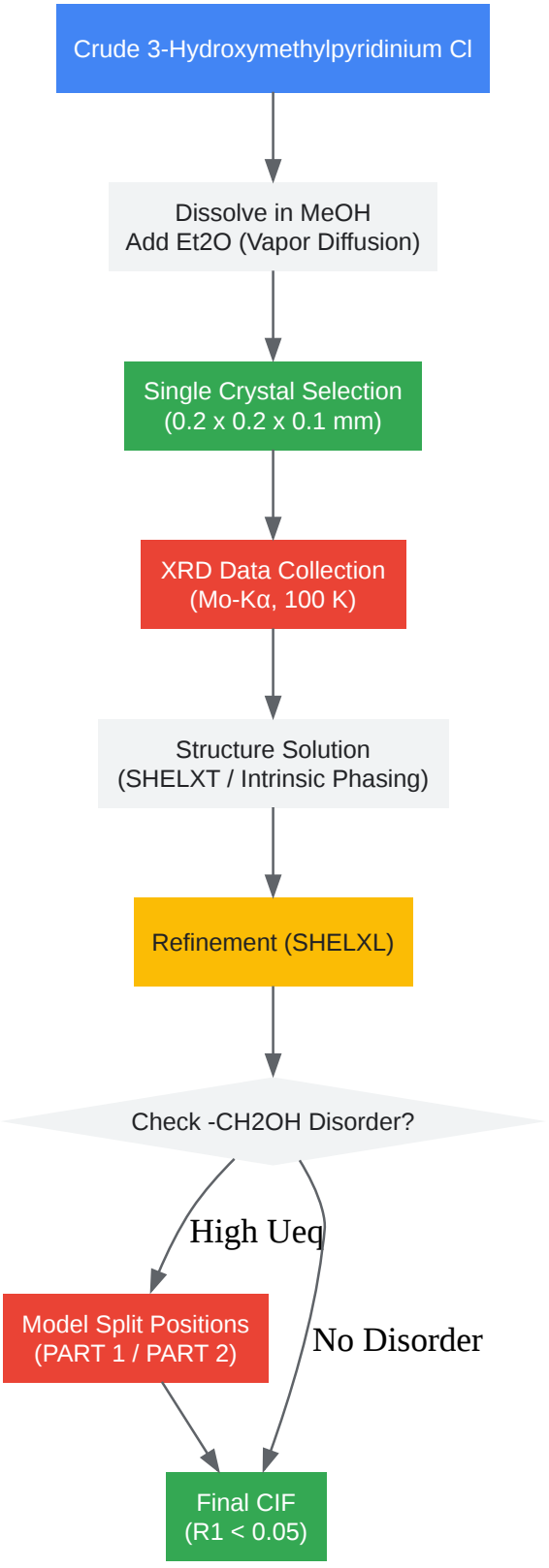
- Geometry: "Slipped" stacking is expected to minimize electrostatic repulsion between the positively charged rings.

Visualization of Workflows & Logic

Crystallographic Workflow

The following diagram outlines the decision tree for solving the structure, emphasizing the handling of the flexible hydroxymethyl arm.

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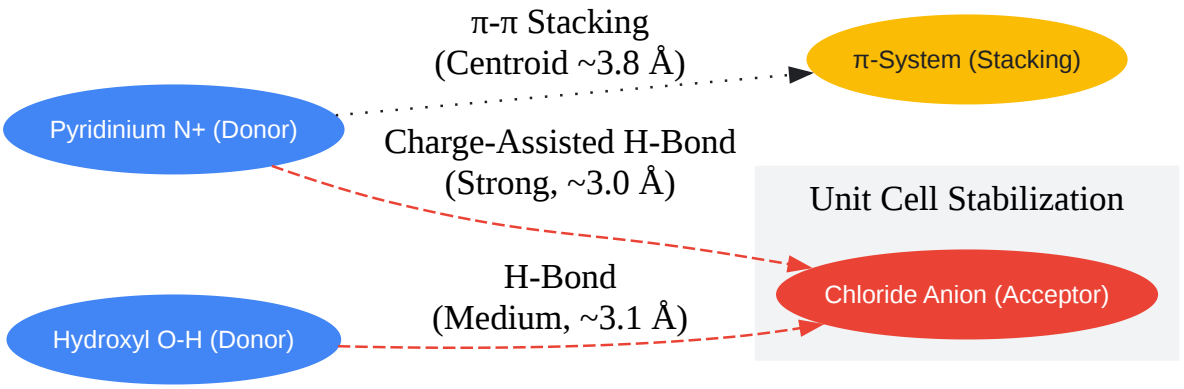


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Caption: Figure 1: Optimized workflow for the crystallization and structural refinement of flexible pyridinium salts.

Supramolecular Interaction Map

This diagram illustrates the hydrogen bonding network that stabilizes the crystal lattice.



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Caption: Figure 2: Interaction map showing the bridging role of the Chloride anion between cationic donors.

Validation & Quality Control

To ensure the trustworthiness of the generated structure, the following validation metrics must be met (Self-Validating System):

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Metric	Target Value	Action if Failed
R-Factor ( )		Check for twinning or poor absorption correction.
Goodness of Fit (S)		Adjust weighting scheme (WGHT).
Max Shift/Error		Continue refinement cycles; check damping.
Residual Density		If high near Cl, check absorption; if near O, check H-atoms.

CheckCIF Protocol

Prior to publication, the .cif file must be validated via the IUCr CheckCIF server. Common alerts for this specific compound include Level B alerts regarding the hydrogen bond geometry of the hydroxyl group. This is often real physical behavior due to the bifurcation of the H-bond toward the large Chloride ion.

References

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Sources

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